

Essential Safety and Operational Guide for 1-Bromo-2-ethynylbenzene

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Compound of Interest

Compound Name: 1-Bromo-2-ethynylbenzene

Cat. No.: B014331

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-2-ethynylbenzene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-2-ethynylbenzene is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2][3][4]} Adherence to proper PPE protocols is mandatory to ensure personal safety.

Summary of Hazards:

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation ^{[1][2][3][4]}
Eye Irritation	H319	Causes serious eye irritation ^{[1][2][3][4]}
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation ^{[1][2][3][4]}
Combustible Liquid	H227	Combustible liquid ^[2]

Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation.[1][4]
Skin Protection	Chemically resistant gloves (e.g., nitrile or neoprene) and a flame-resistant lab coat worn over full-length clothing.	To prevent skin contact, which can cause irritation.[1][4][5]
Respiratory Protection	Use in a well-ventilated chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge (type ABEK) is necessary.	To prevent inhalation of vapors, which may cause respiratory irritation.[1][4]

Handling and Storage Procedures

Operational Plan:

- Preparation:
 - Ensure a chemical fume hood is operational and certified.
 - Verify the location and functionality of the nearest safety shower and eyewash station.
 - Prepare a spill kit with appropriate absorbent materials (e.g., vermiculite, sand).
 - Don all required PPE before handling the chemical.
- Handling:
 - All handling of **1-Bromo-2-ethynylbenzene**, including weighing and transferring, must be conducted inside a chemical fume hood.

- Use appropriate, clean glassware and transfer techniques to minimize the risk of splashes and spills.
- Keep the container tightly closed when not in use.[\[6\]](#)
- Avoid breathing vapors, mist, or gas.[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[2\]](#)
- Storage:
 - Store in a well-ventilated place and keep cool.[\[2\]](#)
 - The storage class for this chemical is 10: Combustible liquids.[\[1\]](#)[\[4\]](#)
 - Store in a tightly sealed container, clearly labeled with the chemical name and hazard warnings.

Chemical Properties:

Property	Value
CAS Number	766-46-1 [1] [7]
Molecular Weight	181.03 g/mol [1] [3] [7]
Boiling Point	92-93 °C at 20 mmHg [1] [4] [7]
Density	1.443 g/mL at 25 °C [1] [4] [7]
Flash Point	63 °C (145.4 °F) - closed cup [1] [4]

Emergency and Disposal Procedures

First Aid Measures:

Exposure Route	Procedure
In case of eye contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
In case of skin contact	Wash with plenty of water. If skin irritation occurs, get medical help.[6] Take off contaminated clothing and wash it before reuse. [6]
If inhaled	Remove person to fresh air and keep comfortable for breathing.[6]
If swallowed	Call a poison center or doctor if you feel unwell. Rinse mouth.[8]

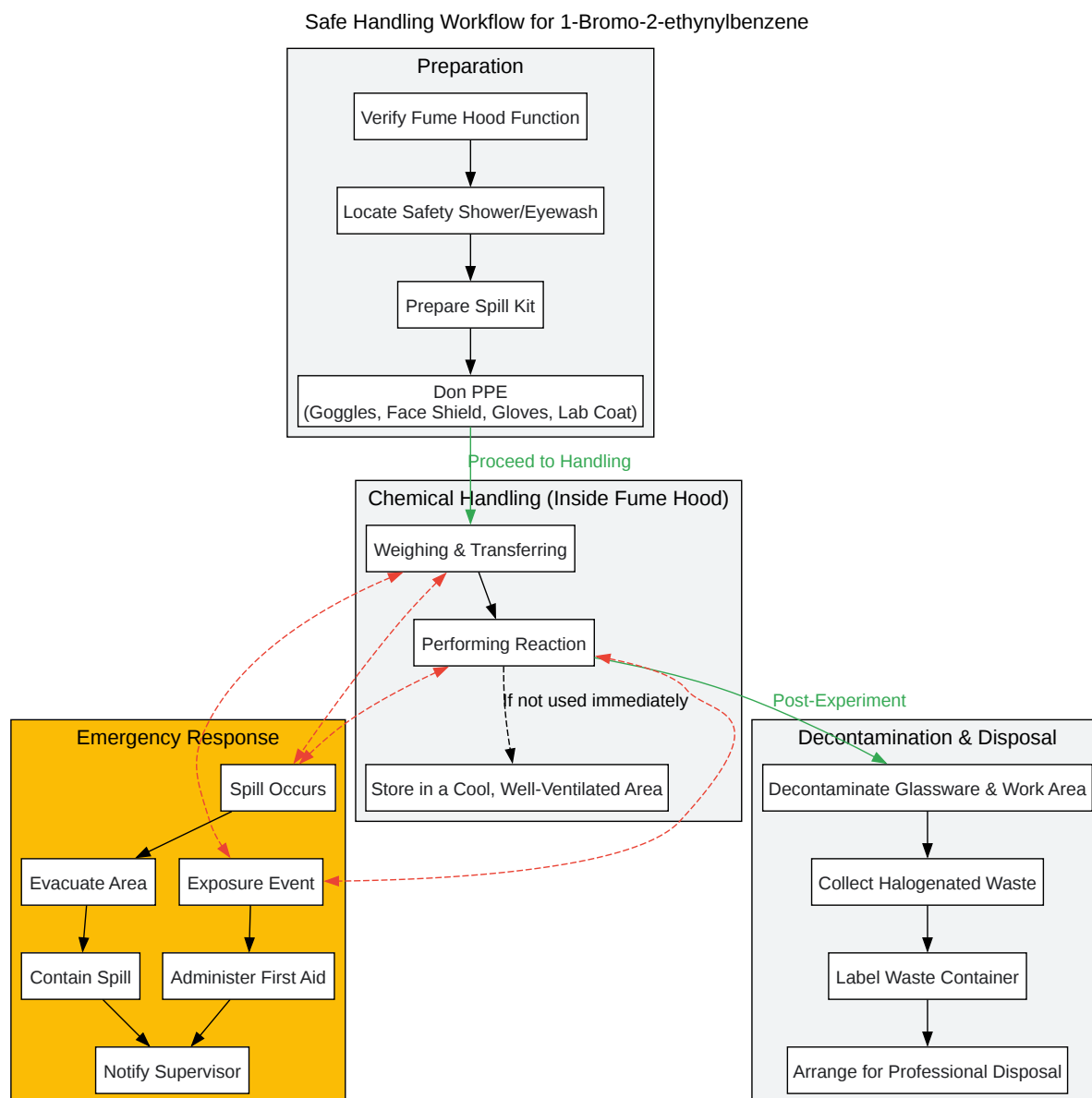
Spill and Disposal Plan:

- Spill Response:
 - Evacuate the area immediately.
 - Remove all sources of ignition.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Do not allow the spill to enter drains or waterways.
- Disposal:
 - All waste containing **1-Bromo-2-ethynylbenzene** and any contaminated materials (e.g., gloves, absorbent pads) must be treated as hazardous waste.

- Collect all waste in a clearly labeled, sealed, and appropriate container.
- Dispose of the waste through a licensed and approved hazardous waste disposal facility.
[\[2\]](#)[\[9\]](#) Do not dispose of it down the drain or in regular trash.

Workflow and Logical Relationships

The following diagram illustrates the standard workflow for the safe handling of **1-Bromo-2-ethynylbenzene**, from preparation to disposal.



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Caption: Workflow for handling **1-Bromo-2-ethynylbenzene**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-Bromo-2-ethynylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014331#personal-protective-equipment-for-handling-1-bromo-2-ethynylbenzene]

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